

early experimental studies on Barium-140

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Compound Name: Barium-140

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An In-Depth Technical Guide to Early Experimental Studies on **Barium-140**

Introduction

Barium-140 (Ba-140) is a radioactive isotope of barium with a half-life of approximately 12.75 days.[1][2] It is a significant radionuclide primarily because it is produced in large quantities as a fission product during the nuclear fission of uranium and plutonium.[3][4] Early research into nuclear fission quickly identified Ba-140 as a major component of the resulting radioactive mixture. Initial radiochemical studies were complicated by the chemical similarities between barium and radium, leading some early investigators to misidentify the short-lived barium isotope.[3] The process of separating and identifying fission products was a critical step in understanding the fundamentals of nuclear reactions.

This technical guide provides a consolidated overview of the early experimental work on **Barium-140**. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its nuclear properties, production, decay characteristics, and the foundational experimental protocols developed for its separation and analysis.

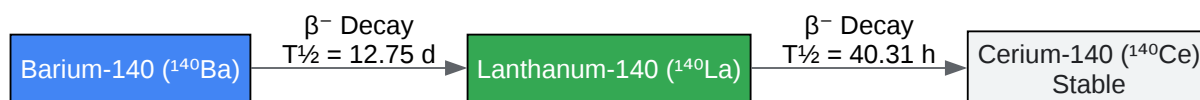
Nuclear Properties of Barium-140

The fundamental nuclear characteristics of **Barium-140** were determined through various early experimental measurements. These properties are crucial for its detection, handling, and application in research.

Property	Value
Atomic Number (Z)	56
Mass Number (A)	140
Neutron Number (N)	84
Half-life	12.752 days[1][2][5]
Decay Mode	Beta (β^-) Emission (100%)[2][6]
Beta Decay Energy (Q-value)	1.0497 MeV[2][5]
Spin and Parity	0+[6]
Daughter Isotope	Lanthanum-140 (La-140)[6]
Atomic Mass	139.9106045 u[2][6]

The Barium-140 Decay Chain

Barium-140 decays exclusively via beta emission to Lanthanum-140 (La-140), which is also radioactive. La-140, with a half-life of 40.31 hours, subsequently decays to the stable isotope Cerium-140 (Ce-140).[7][8] This parent-daughter relationship is a key feature, and at equilibrium (after about 19 days), the activity ratio of La-140 to Ba-140 becomes constant at approximately 1.15.[9]



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Caption: The decay pathway of **Barium-140** to stable Cerium-140.

Radiation Spectra

Early spectrometric studies were essential in characterizing the emissions from the Ba-140 decay chain. A 1949 study identified multiple beta and gamma emissions for both Ba-140 and

its daughter, La-140.[10]

Table 2: Early Measured Radiation Spectra of Ba-140 and La-140[10]

Isotope	Radiation	Maximum Energy (MeV)	Abundance (%)
Barium-140	β^- Group 1	1.022	60
	β^- Group 2	0.48	
	γ -ray 1	-	
	γ -ray 2	0.31	
	γ -ray 3	0.16	
Lanthanum-140	β^- Group 1	2.26	10
	β^- Group 2	1.67	
	β^- Group 3	1.32	
	γ -ray 1	2.5	
	γ -ray 2	1.60	
	γ -ray 3	0.82	
	γ -ray 4	0.49	
	γ -ray 5	0.335	
	γ -ray 6	0.093	

Production of Barium-140

Barium-140 is not a naturally occurring isotope in significant quantities. Its primary source is nuclear fission, making it a common product in the spent fuel of nuclear reactors.[7][11]

Fission Yield

The fission yield is the fraction of fissions that results in the formation of a given nuclide.

Barium-140 has a relatively high fission yield, making it one of the more abundant fission

products. Early measurements established these yields for different fissile materials and neutron energies.

Table 3: Measured Fission Yields of **Barium-140**

Fission Reaction	Fission Yield (%)
U-235 (Thermal Neutrons)	6.32 ± 0.24 [8]
U-235 (Thermal Neutrons)	5.6 [12]
U-238 (Fast Neutrons)	4.2 [12]

Experimental Protocols for Separation and Purification

The development of effective radiochemical separation techniques was paramount for studying individual fission products like Ba-140. The methods evolved from simple precipitation to more sophisticated chromatographic techniques.

Early Precipitation Methods

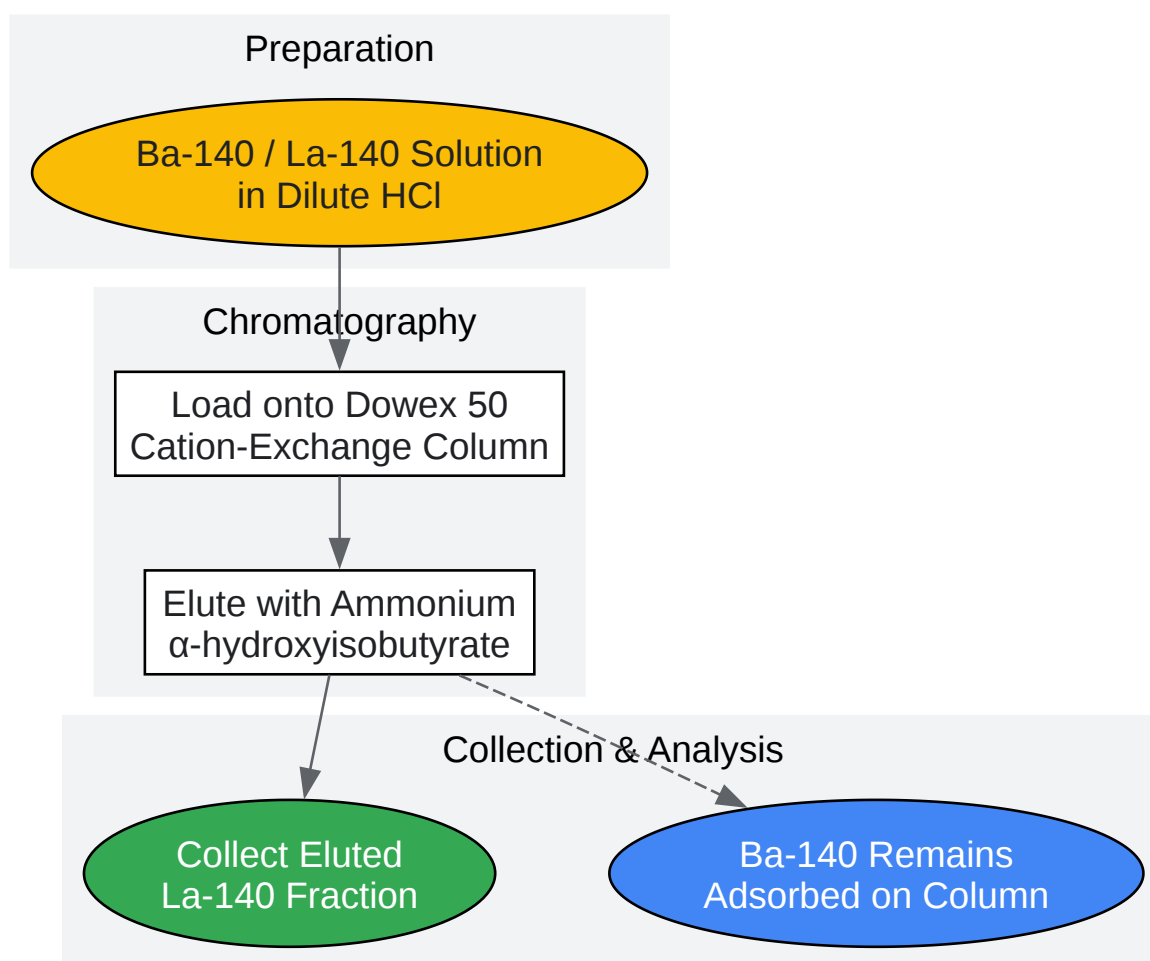
The earliest attempts to separate fission products relied on classical analytical chemistry. Due to the chemical similarity of barium and radium (both are alkaline earth metals), they could be co-precipitated, for instance, with sulfate anions.[\[3\]](#) This similarity initially caused confusion, but was later exploited for isolating the barium fraction from other fission products.

Ion-Exchange Chromatography for Ba-140/La-140 Separation

A significant advancement was the use of ion-exchange chromatography, particularly for separating the La-140 daughter from its Ba-140 parent.[\[13\]](#) This is crucial for studying the properties of each isotope independently.

Experimental Protocol:

- **Sample Preparation:** A solution containing the Ba-140/La-140 equilibrium mixture is prepared, typically in a dilute acid like 0.1 N HCl.
- **Column Adsorption:** The solution is loaded onto a cation-exchange resin column, such as Dowex 50. Both Ba^{2+} and La^{3+} cations are adsorbed onto the resin.[14]
- **Selective Elution:** The column is then washed with a complexing agent. A common eluent is ammonium α -hydroxyisobutyrate. By carefully controlling the pH and concentration gradient of the eluent, the lanthanum can be selectively eluted from the column while the barium remains adsorbed.[14]
- **Measurement:** The separated La-140 is then measured using beta or gamma counting techniques. The Ba-140 can be later recovered from the resin if needed.[14]



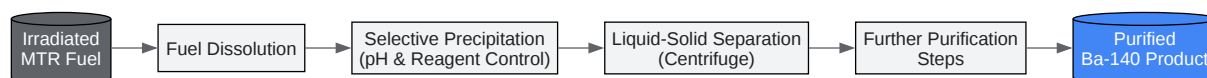
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Caption: Workflow for separating La-140 from Ba-140 via ion-exchange.

Industrial Scale Separation from Reactor Fuel

For producing kilocurie quantities of Ba-140, more robust, batch-processing methods were developed. One such process was designed for separating Ba-140 from short-cooled Materials Testing Reactor (MTR) fuel.[15]

High-Level Protocol: This process was based on the differing solubility of barium and other fission product salts in various acidic and basic media. A key piece of equipment was a suspended, solid-basket centrifuge used for efficient liquid-solid separations. While specific details of the chemical flowsheet are proprietary, the general workflow involved dissolving the irradiated fuel and then using a series of precipitation and centrifugation steps to isolate and purify the barium fraction. This method demonstrated the feasibility of producing 25,000-curie batches of Ba-140.[15]



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Caption: High-level workflow for industrial Ba-140 separation.

Early Applications and Biological Studies

The availability of separated Ba-140 enabled early studies into the biological behavior of barium. As an alkaline earth metal, its metabolism was often compared to that of calcium and strontium. A 1952 study examined the biodistribution of Ba-140 in rats, finding that its blood clearance and bone accumulation were faster than that of Calcium-45.[7] However, the total bone accumulation of Ca-45 was higher. These initial experiments provided foundational data for toxicology and later for considering the potential of barium radioisotopes in nuclear medicine.[7]

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